

1-Chloro-2-iodoethane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Chloro-2-iodoethane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **1-Chloro-2-iodoethane** (CAS No. 624-70-4), a versatile bifunctional alkylating agent crucial in various synthetic applications, particularly in pharmaceutical and materials science research. This document details its commercial availability, purity grades, and key experimental protocols, offering a valuable resource for laboratory work.

Commercial Availability and Purity

1-Chloro-2-iodoethane is readily available from a range of chemical suppliers. It is typically offered in various purity grades, often stabilized with copper to prevent decomposition. The selection of a suitable grade is contingent upon the specific requirements of the intended application, with higher purity grades being essential for sensitive synthetic procedures and analytical standards.

Below is a summary of commercially available purity grades and their typical specifications:

Purity Grade	Assay Method	Typical Purity	Key Specifications	Common Suppliers
Technical Grade	Gas Chromatography (GC)	≥95%	May contain minor impurities such as 1,2-dichloroethane and 1,2-diiodoethane.	Various bulk chemical suppliers
Reagent Grade	Gas Chromatography (GC)	96% - 97%	Stabilized with copper. Suitable for general synthetic applications.	Thermo Fisher Scientific[1], Chemsavers, Inc.[2]
High Purity Grade	Gas Chromatography (GC)	>97.0%	Low levels of impurities, suitable for more demanding synthetic routes.	Tokyo Chemical Industry (TCI)[3], Ambeed, Inc. (via Sigma-Aldrich)[4]

Table 1: Commercial Availability and Purity Grades of **1-Chloro-2-iodoethane**

Physicochemical Properties

A summary of the key physicochemical properties of **1-Chloro-2-iodoethane** is presented in the table below. This data is essential for designing experimental setups and ensuring safe handling.

Property	Value	Reference
Molecular Formula	C ₂ H ₄ ClI	[5][6]
Molecular Weight	190.41 g/mol	[5][6]
Appearance	Colorless to light yellow or reddish-brown liquid	[1]
Boiling Point	137-140 °C at 760 mmHg	[7][8]
Density	Approximately 2.075 g/cm ³	[7]
Refractive Index	1.5615-1.5675 @ 20°C	[1]
Solubility	Insoluble in water; Soluble in common organic solvents.	[7][9]
Stability	Light-sensitive; typically stabilized with copper.	[10]

Table 2: Physicochemical Properties of **1-Chloro-2-iodoethane**

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **1-Chloro-2-iodoethane**, compiled from established chemical literature.

Synthesis of **1-Chloro-2-iodoethane** via Addition of Iodine Monochloride to Ethylene

This protocol describes a common laboratory-scale synthesis of **1-Chloro-2-iodoethane**.

Materials:

- Iodine monochloride (ICl)
- Ethylene gas (C₂H₄)
- Dichloromethane (CH₂Cl₂), anhydrous

- Ice-water bath
- Gas dispersion tube
- Round-bottom flask
- Magnetic stirrer

Procedure:

- In a fume hood, dissolve freshly distilled iodine monochloride in anhydrous dichloromethane in a round-bottom flask equipped with a magnetic stirrer and a gas dispersion tube.
- Cool the solution to 0-5 °C using an ice-water bath.
- Slowly bubble ethylene gas through the stirred solution. Monitor the reaction progress by observing the disappearance of the dark color of the iodine monochloride.
- Once the reaction is complete (indicated by a color change to pale yellow), stop the ethylene flow.
- The crude **1-Chloro-2-iodoethane** in dichloromethane can be used directly for some applications or purified as described below.

Purification by Fractional Distillation

Impurities from the synthesis or degradation of **1-Chloro-2-iodoethane** can be removed by fractional distillation under reduced pressure.

Apparatus:

- Round-bottom flask
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head with thermometer
- Condenser

- Receiving flask
- Vacuum pump and pressure gauge
- Heating mantle

Procedure:

- Assemble the fractional distillation apparatus in a fume hood. Ensure all glassware is dry.
- Charge the round-bottom flask with the crude **1-Chloro-2-iodoethane**.
- Apply a vacuum to the system and slowly heat the flask using a heating mantle.
- Carefully monitor the temperature at the distillation head. Collect the fraction that distills at the appropriate boiling point for the applied pressure. The boiling point of **1-Chloro-2-iodoethane** is approximately 61-62 °C at 30 mmHg.
- Store the purified, colorless liquid in a dark, sealed container, preferably under an inert atmosphere and refrigerated. Due to its light sensitivity, storage in an amber bottle is recommended.[10]

Purity Analysis by Gas Chromatography (GC)

The purity of **1-Chloro-2-iodoethane** can be determined using gas chromatography, a standard method for analyzing volatile organic compounds.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5, HP-5MS, or equivalent).
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injector Temperature: 250 °C.

- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 200 °C.
 - Hold: 5 minutes at 200 °C.
- Detector Temperature: 280 °C (for FID).

Procedure:

- Prepare a dilute solution of the **1-Chloro-2-iodoethane** sample in a suitable solvent (e.g., dichloromethane or hexane).
- Inject a small volume (e.g., 1 µL) of the sample into the GC.
- Record the chromatogram and integrate the peak areas.
- Calculate the purity by dividing the peak area of **1-Chloro-2-iodoethane** by the total area of all peaks.

Mandatory Visualizations

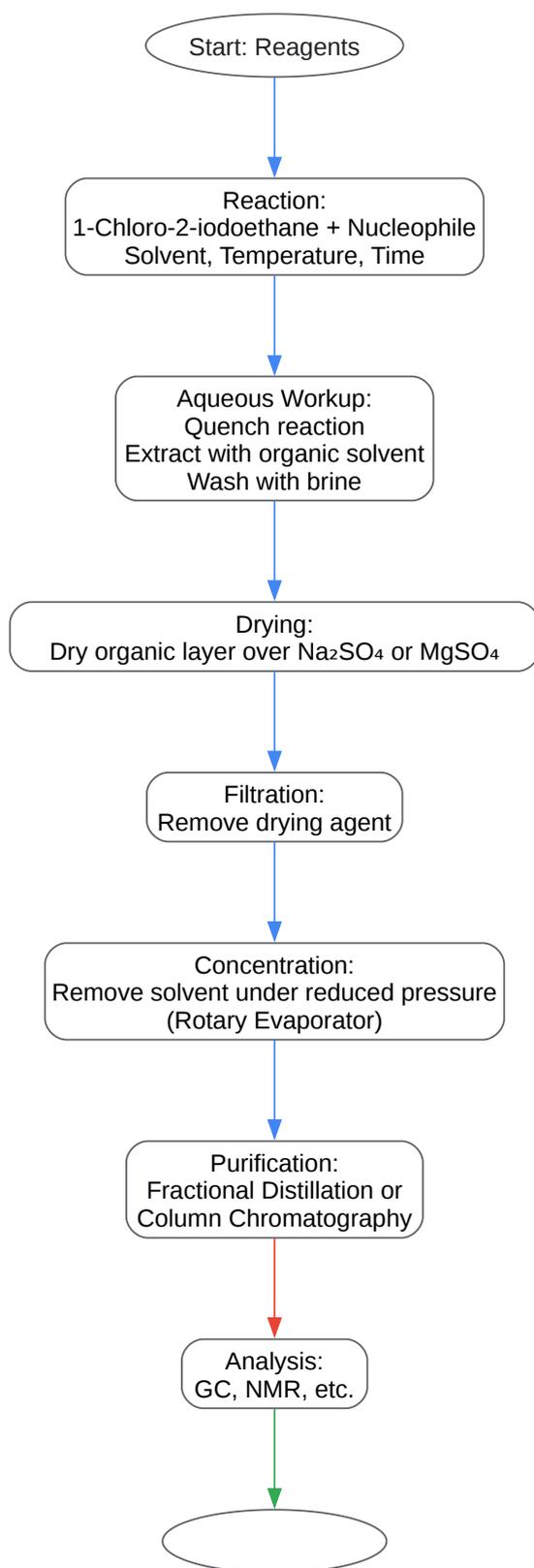
Reaction Mechanism: Nucleophilic Substitution (S_N2)

1-Chloro-2-iodoethane is an excellent substrate for S_N2 reactions. The iodine atom is a good leaving group, and the primary carbon is accessible to nucleophiles. The following diagram illustrates the S_N2 mechanism for the reaction of **1-Chloro-2-iodoethane** with a generic nucleophile (Nu⁻).

Caption: S_N2 reaction mechanism of **1-Chloro-2-iodoethane**.

Experimental Workflow: General Synthesis and Purification

The following diagram outlines a typical laboratory workflow for the synthesis, workup, and purification of a product derived from a reaction involving **1-Chloro-2-iodoethane**.



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Caption: General experimental workflow for synthesis and purification.

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